Technical Monograph: N-(3-bromophenyl)piperidin-3-amine

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Compound of Interest	
Compound Name:	*N-(3-bromophenyl)piperidin-3-amine*
CAS No.:	*1248977-43-6*
Cat. No.:	*B1464536*

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A Bifunctional Scaffold for Fragment-Based Drug Discovery (FBDD)

Executive Summary

N-(3-bromophenyl)piperidin-3-amine is a "privileged structure" in drug design. It features a semi-rigid piperidine core decorated with two orthogonal reactive handles: a secondary amine (piperidine ring nitrogen) and an aryl bromide. This bifunctionality allows it to serve as a core linker in PROTACs, a scaffold for kinase inhibitors, or a fragment for GPCR ligand exploration.

This guide details its chemical identity, synthesis via orthogonal protection strategies, and handling protocols.

Molecular Identity & Digital Signatures

Precise chemical identification is critical for database registration and computational modeling.

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Identifier	Value
IUPAC Name	N-(3-bromophenyl)piperidin-3-amine
Common Name	3-(3-Bromoanilino)piperidine
Canonical SMILES	C1CC(CNC1)Nc2cccc(c2)Br
Isomeric SMILES	C1CC(CNC1)Nc2cccc(c2)Br (Racemic)
InChI String	InChI=1S/C11H15BrN2/c12-10-3-1-2-9(8-10)14-11-5-4-6-13-7-11/h1-3,8,11,13-14H,4-7H2
Molecular Formula	$C_{11}H_{15}BrN_2$
Molecular Weight	255.16 g/mol

> *Note on Stereochemistry: The C3 position of the piperidine ring is chiral. Unless specified as (R) or (S), the identifiers above refer to the racemate. For asymmetric synthesis, starting materials like (S)-1-Boc-3-aminopiperidine must be selected.*

Physicochemical Profile (In Silico)

Understanding the physical properties is essential for predicting ADME (Absorption, Distribution, Metabolism, Excretion) behavior.

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Property	Value (Predicted)	Significance
cLogP	~2.1	Moderate lipophilicity; good membrane permeability.
TPSA	~24 Å²	High blood-brain barrier (BBB) penetration potential.
pKa (Piperidine NH)	~10.8	Highly basic; likely protonated at physiological pH.
pKa (Aniline NH)	~3.5	Weakly basic; remains neutral at physiological pH.
H-Bond Donors	2	Critical for receptor binding.
Rotatable Bonds	2	Low flexibility reduces entropic penalty upon binding.

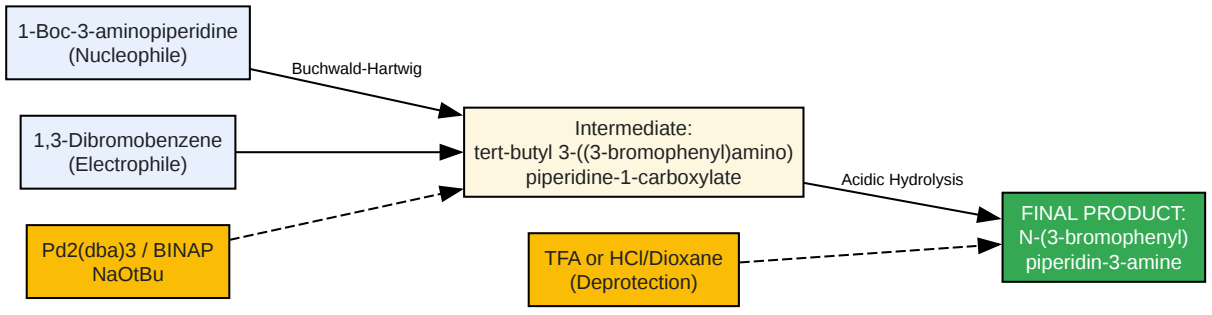
Synthetic Architecture

Direct reaction between 3-aminopiperidine and 1,3-dibromobenzene is prone to polymerization and regio-isomeric mixtures due to the competing nucleophilicity of the two nitrogen atoms.

The Solution: Orthogonal Protection Strategy. To ensure regioselectivity, the piperidine ring nitrogen must be masked (e.g., with a Boc group) before the arylation step.

Synthetic Pathway Visualization

The following diagram illustrates the logic flow from precursors to the final deprotected scaffold.



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Figure 1: Orthogonal synthesis strategy ensuring regioselective N-arylation at the exocyclic amine.

Detailed Experimental Protocol

This protocol uses Buchwald-Hartwig Amination, which offers superior yields compared to nucleophilic aromatic substitution (

) for unactivated aryl bromides.

Phase 1: N-Arylation (Cross-Coupling)

Objective: Couple the exocyclic amine to the aryl ring without affecting the bromine handle intended for future derivatization.

- Reagents:
  - 1-Boc-3-aminopiperidine (1.0 equiv)
  - 1,3-Dibromobenzene (1.5 equiv) — Excess used to minimize bis-coupling.
  - $Pd_2(dba)_3$ (2 mol%)
  - BINAP or Xantphos (4 mol%)
  - Sodium tert-butoxide (NaOtBu) (1.5 equiv)
  - Toluene (anhydrous)
- Procedure:
  - Inerting: Charge a flame-dried Schlenk flask with $Pd_2(dba)_3$, Ligand, and NaOtBu. Purge with Argon/Nitrogen x3.
  - Solvation: Add anhydrous toluene. Stir at RT for 10 mins to pre-form the active catalytic complex.

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- Addition: Add 1,3-dibromobenzene followed by 1-Boc-3-aminopiperidine.
- Reaction: Heat to 80–100°C for 12–16 hours. Monitor by LC-MS for the intermediate mass (M+H ≈ 355/357).
- Workup: Cool to RT. Filter through a Celite pad to remove Pd black. Concentrate the filtrate.
- Purification: Flash column chromatography (Hexane/EtOAc). Isolate the mono-bromo intermediate.

Phase 2: Deprotection

Objective: Reveal the secondary piperidine amine.

- Reagents: 4M HCl in Dioxane or Trifluoroacetic acid (TFA) in DCM.
- Procedure:
  - Dissolve the intermediate in DCM (if using TFA) or Dioxane.
  - Add acid (10 equiv) at 0°C, then warm to RT.
  - Stir for 2 hours. Monitor for disappearance of the Boc group.
  - Isolation (Critical): The product will be a salt. To obtain the free base, neutralize with saturated $NaHCO_3$, extract with DCM/IPA (3:1), dry over Na_2SO_4, and concentrate.

Functional Utility & Applications

Why synthesize this specific molecule?

- The "Bromine Handle": The meta-bromo position is electronically deactivated but sterically accessible. It is ideal for Suzuki-Miyaura coupling to add biaryl diversity or Sonogashira coupling to extend the carbon skeleton.
- The "Piperidine Handle": The secondary amine is a potent nucleophile. It can be coupled with carboxylic acids to form amides (common in kinase inhibitors) or alkylated to tune

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solubility.

- Scaffold Hopping: This structure mimics the geometry of 3-phenylpiperidine and 3-aminopyrrolidine, common pharmacophores in GPCR ligands (e.g., Dopamine D2, Serotonin 5-HT).

Safety & Handling (E-E-A-T)

- Toxicity: Aryl bromides and secondary amines can be skin irritants and sensitizers.
- Storage: Store under inert atmosphere (Argon) at -20°C. Amines can absorb CO_2 from the air to form carbamates.
- Incompatibility: Avoid strong oxidizing agents. The free amine is incompatible with acid chlorides unless acylation is intended.

References

- Buchwald-Hartwig Amination Mechanics
  - Source: Paul, F., Patt, J., & Hartwig, J. F. (1994). Palladium-catalyzed formation of carbon-nitrogen bonds. Reaction of aryl halides with primary, secondary, and tertiary amines. Journal of the American Chemical Society.
  - Link:
- Piperidine Scaffold in Medicinal Chemistry
  - Source: National Center for Biotechnology Information. PubChem Compound Summary for Piperidine.
  - Link:
- Safety Data for Brominated Anilines
  - Source: Sigma-Aldrich Safety Data Sheet (Generic for 3-bromoaniline deriv
  - Link:
- General Protocol for N-Boc Deprotection

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- Source: Greene's Protective Groups in Organic Synthesis.
- Link:

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